

# 6,8-Dichloro-4-oxo-4H-chromene-3-carbaldehyde proper disposal procedures

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 6,8-Dichloro-4-oxo-4H-chromene-3-carbaldehyde

Cat. No.: B1297858

[Get Quote](#)

## Safe Disposal of 6,8-Dichloro-4-oxo-4H-chromene-3-carbaldehyde

The following provides detailed procedures for the safe and proper disposal of **6,8-dichloro-4-oxo-4H-chromene-3-carbaldehyde**, a chemical compound that requires careful handling due to its hazardous properties. Adherence to these guidelines is crucial for ensuring laboratory safety and environmental protection.

## Immediate Safety and Handling Precautions

Before handling **6,8-dichloro-4-oxo-4H-chromene-3-carbaldehyde**, it is imperative to be familiar with its associated hazards. The compound is classified with the GHS07 pictogram, indicating that it can cause skin and eye irritation.

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.<sup>[1]</sup>

Precautionary Measures:

- Work in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust or vapors.[2][3]
- Avoid all direct contact with the substance.[2]
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the work area.[4]

## Personal Protective Equipment (PPE)

The following personal protective equipment must be worn at all times when handling **6,8-dichloro-4-oxo-4H-chromene-3-carbaldehyde**:

PPE Item	Specification
Eye Protection	Chemical safety goggles or a face shield.[2][5]
Hand Protection	Chemically resistant nitrile gloves.[2][5]
Body Protection	A laboratory coat to protect skin and clothing.[2][5]
Footwear	Closed-toe shoes to protect against spills.[5]
Respiratory	If working outside a fume hood or if dust is generated, use a NIOSH-approved respirator.[6]

## Disposal Procedures

As a chlorinated organic compound, **6,8-dichloro-4-oxo-4H-chromene-3-carbaldehyde** must be disposed of as hazardous waste.[2][5] Under no circumstances should this chemical be disposed of down the drain or in regular trash.[5][7]

## Step-by-Step Disposal Protocol

- Segregation: This compound is a halogenated organic substance. It must be collected in a designated waste container specifically labeled "Halogenated Organic Waste." [2][5] Do not mix with non-halogenated waste.[7]

- Containerization:
  - Use a sturdy, leak-proof, and chemically compatible container for waste collection.<sup>[7]</sup> The original container can be used if it is in good condition.
  - Ensure the container is clearly labeled with "Hazardous Waste" and the full chemical name: "**6,8-dichloro-4-oxo-4H-chromene-3-carbaldehyde**."<sup>[7]</sup>
  - Keep the waste container securely closed except when adding waste.<sup>[7]</sup>
- Storage:
  - Store the waste container in a designated, well-ventilated, and cool, dry area away from incompatible materials.<sup>[8]</sup>
  - Utilize secondary containment for all liquid waste containers to prevent spills.<sup>[7]</sup>
- Arranging for Pickup:
  - Contact your institution's Environmental Health and Safety (EHS) office or the designated waste management personnel to schedule a pickup for the hazardous waste container.<sup>[5]</sup><sup>[9]</sup>

## Disposal of Contaminated Materials

Any materials that come into contact with **6,8-dichloro-4-oxo-4H-chromene-3-carbaldehyde**, such as gloves, weighing paper, or absorbent pads, must also be disposed of as hazardous waste. Place these items in a sealed bag and then into the designated "Halogenated Organic Waste" container.

## Emergency Procedures

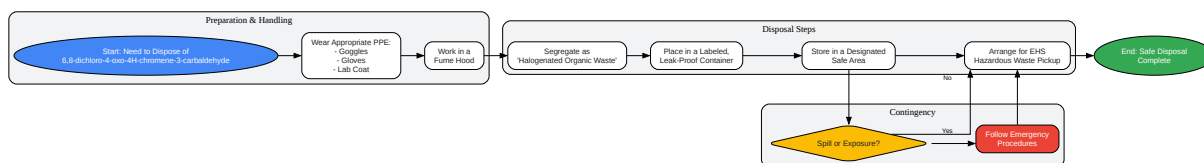
In the event of a spill or exposure, follow these immediate steps:

Incident	Action
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[4] If skin irritation occurs, seek medical attention.[1]
Eye Contact	Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do.[4] Continue rinsing for at least 15 minutes and seek immediate medical attention.[8]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[4]
Spill	For small spills, use an inert, non-reactive absorbent material.[3] Collect the absorbed material and place it in the designated hazardous waste container. For large spills, evacuate the area and contact your institution's emergency response team.[3]

## Chemical Information Summary

Property	Value
Chemical Name	6,8-dichloro-4-oxo-4H-chromene-3-carbaldehyde
CAS Number	64481-10-3
Molecular Formula	C <sub>10</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>3</sub>
Physical Form	Solid
GHS Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H315, H319, H335[1]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312[1]

## Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **6,8-dichloro-4-oxo-4H-chromene-3-carbaldehyde**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. aksci.com [aksci.com]
- 2. scienceready.com.au [scienceready.com.au]
- 3. umdearborn.edu [umdearborn.edu]
- 4. fishersci.com [fishersci.com]
- 5. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- 6. oxy.com [oxy.com]
- 7. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 8. fishersci.com [fishersci.com]
- 9. Disposal of Highly Reactive Reagents | PennEHRS [ehrs.upenn.edu]
- To cite this document: BenchChem. [6,8-Dichloro-4-oxo-4H-chromene-3-carbaldehyde proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1297858#6-8-dichloro-4-oxo-4h-chromene-3-carbaldehyde-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)